

Application Note: Protocol for Elobixibat Solution Preparation for Cell Culture

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Compound of Interest

Compound Name: *Elobixibat*

Cat. No.: *B1671180*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Elobixibat is a highly potent, orally active, and minimally absorbed inhibitor of the Ileal Bile Acid Transporter (IBAT), also known as the Apical Sodium-dependent Bile Acid Transporter (ASBT or SLC10A2).[1][2][3] By inhibiting IBAT in the terminal ileum, **Elobixibat** blocks the reabsorption of bile acids, thereby increasing their concentration in the colon.[1][4] This localized action stimulates colonic secretion and motility, making **Elobixibat** an effective therapeutic agent for chronic idiopathic constipation.[1][5] In a research context, it is a valuable tool for studying the enterohepatic circulation of bile acids and its impact on various physiological processes, including lipid metabolism and gastrointestinal function.[4][6] In vitro studies using cell lines like HEK293 have been instrumental in characterizing its high potency and selectivity for the human IBAT.[4]

This document provides a detailed protocol for the preparation of **Elobixibat** solutions for use in cell culture applications.

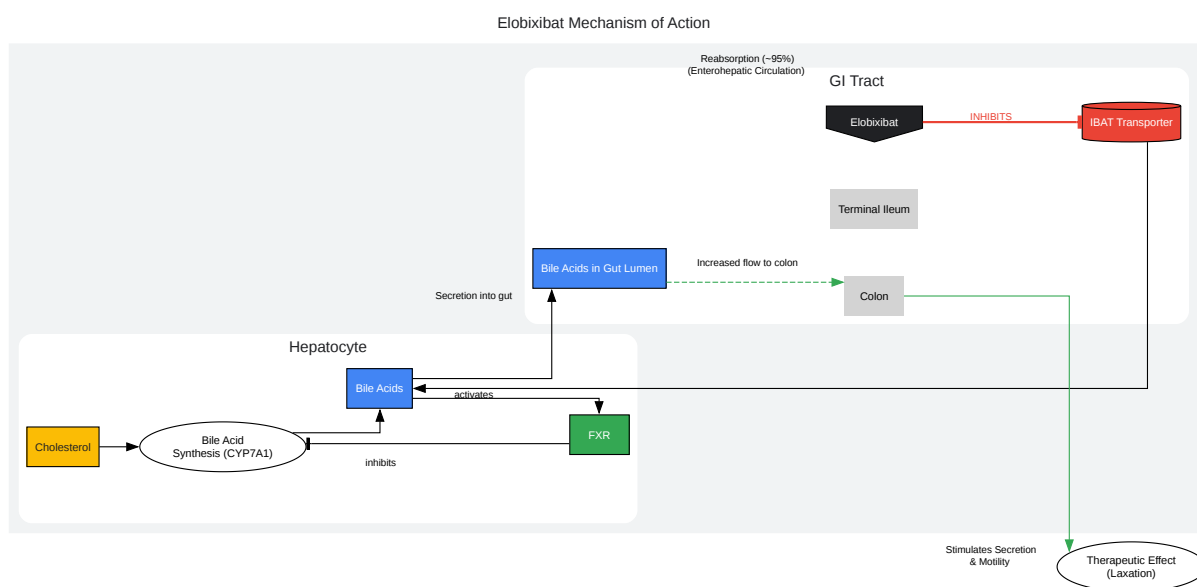
Elobixibat Properties and Storage

A summary of **Elobixibat**'s chemical properties, solubility, in vitro activity, and storage recommendations is provided below.

Parameter	Value	Reference(s)
Molecular Formula	C ₃₆ H ₄₅ N ₃ O ₇ S ₂	[2]
Molar Mass	695.89 g/mol	[2]
Appearance	White to off-white powder	[7]
IC ₅₀ (human IBAT)	0.53 nM (in transfected HEK293 cells)	[4][8][9]
Solubility	DMSO: Solubility reports vary significantly, from 1 mg/mL to 225 mg/mL. Sonication is recommended to aid dissolution. A 10 mM stock solution is achievable.	[7][10]
Methanol: 5 mg/mL	[7]	
Storage (Powder)	Store at -20°C for up to 3 years. Protect from light and moisture.	[7][10]
Storage (Stock Solution)	Store in aliquots at -80°C for 6-12 months or -20°C for 1 month. Avoid repeated freeze-thaw cycles.	[8][10]

Mechanism of Action: IBAT Inhibition

Elobixibat's primary mechanism involves the inhibition of the Ileal Bile Acid Transporter (IBAT), disrupting the normal enterohepatic circulation. This leads to increased bile acid levels in the colon, which in turn stimulates secretion and motility. A secondary effect is the upregulation of hepatic bile acid synthesis from cholesterol to compensate for the reduced return, which can lead to a decrease in serum LDL cholesterol.[4]



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